

Benchmarking Boc-Cys(Bzl)-ONp: A Technical Purity & Performance Guide

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Compound of Interest

Compound Name: *Boc-S-Benzyl-L-cysteine 4-nitrophenyl ester*

CAS No.: 3560-17-6

Cat. No.: B558596

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Executive Summary: The Hidden Risks in Activated Cysteine

In the synthesis of complex peptide therapeutics, Boc-Cys(Bzl)-ONp (N-tert-Butoxycarbonyl-S-benzyl-L-cysteine p-nitrophenyl ester) remains a critical reagent for introducing cysteine residues via Boc solid-phase peptide synthesis (SPPS). While Fmoc chemistry has gained dominance, Boc chemistry is indispensable for synthesizing aggregation-prone sequences and thioester-containing peptides used in Native Chemical Ligation (NCL).

However, the "activated" nature of the p-nitrophenyl (ONp) ester makes it inherently unstable. Poor-quality reagents containing hydrolyzed byproducts (free p-nitrophenol) or racemized enantiomers (D-Cys) can lead to deletion sequences and epimeric impurities that are often inseparable from the final drug substance.

This guide establishes a rigorous benchmarking protocol to validate Boc-Cys(Bzl)-ONp purity against commercial standards, ensuring your starting material does not compromise downstream efficacy.

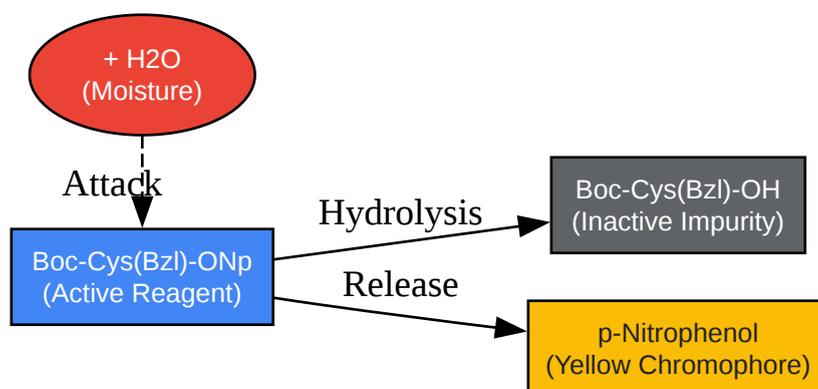
Critical Quality Attributes (CQAs) & The "Gold Standard"

To benchmark a test batch effectively, we must define the "Gold Standard" based on top-tier commercial specifications (e.g., Bachem, Merck/Novabiochem).

Metric	Commercial Gold Standard	Common "Budget" Grade	Impact on Synthesis
Appearance	White to off-white crystalline powder	Yellow to beige powder	Yellow indicates free p-nitrophenol (hydrolysis).
Chemical Purity (HPLC)	99.0%	97.0%	Impurities cap growing chains, lowering yield.
Free p-Nitrophenol	0.2%	0.5%	Competes in UV monitoring; indicates moisture damage.
Optical Purity (Chiral)	0.5% D-Isomer	1.0% D-Isomer	Irreversible diastereomer formation in the final peptide.
Melting Point	Sharp range (e.g., distinct crystalline phase)	Broad range	Indicates solvent occlusion or mixed phases.

Visualizing the Degradation Pathway

Understanding what we are measuring is vital. The ONp ester is susceptible to hydrolysis by ambient moisture, releasing p-nitrophenol (yellow) and the free acid, which is unreactive in the absence of coupling reagents.



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Figure 1: Hydrolysis pathway of Boc-Cys(Bzl)-ONp. The release of p-Nitrophenol serves as a colorimetric indicator of degradation.

Benchmarking Protocol 1: Chemical Purity via RP-HPLC

This protocol quantifies the active ester relative to the free acid and free p-nitrophenol.

Methodology

- Rationale: We use a C18 column with a standard TFA/Acetonitrile gradient. Dual-wavelength detection is critical: 254 nm detects the benzyl and phenyl groups, while 280-300 nm is more specific for the p-nitrophenol leaving group.
- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 3-5 μm).
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.

Step-by-Step Workflow

- Blank Prep: Inject 10 μ L of pure Acetonitrile to establish baseline.
- Standard Prep: Dissolve p-Nitrophenol reference standard (0.1 mg/mL) to identify its retention time (RT).
- Sample Prep: Dissolve 1.0 mg of Boc-Cys(Bzl)-ONp in 1.0 mL dry Acetonitrile. Inject immediately to prevent in-vial hydrolysis.
- Analysis:
 - Peak 1 (Early elution): p-Nitrophenol (degradation product).
 - Peak 2 (Mid elution): Boc-Cys(Bzl)-OH (Free acid impurity).
 - Peak 3 (Late elution): Boc-Cys(Bzl)-ONp (Target).

Acceptance Criteria

- The area % of the Main Peak (ONp ester) must be >99.0%.
- The area % of p-Nitrophenol must be <0.2%.

Benchmarking Protocol 2: Optical Purity (Chiral HPLC)

Cysteine derivatives are notoriously prone to racemization (conversion of L-Cys to D-Cys) during ester activation. This is the "silent killer" of peptide potency.

Methodology

- Rationale: Standard C18 columns cannot separate enantiomers. We utilize a polysaccharide-based chiral stationary phase (e.g., Chiralpak IA/IB or equivalent) in normal phase mode.
- Mobile Phase: Hexane : Ethanol : TFA (80 : 20 : 0.1).
- Detection: 254 nm.

Step-by-Step Workflow

- Racemic Marker: Inject a mix of Boc-L-Cys(Bzl)-ONp and Boc-D-Cys(Bzl)-ONp to confirm separation (Resolution).
- Test Injection: Inject the sample (1 mg/mL in Ethanol).
- Calculation:

Acceptance Criteria

- Premium Grade: < 0.5% D-Isomer.
- Standard Grade: < 1.0% D-Isomer.

Benchmarking Protocol 3: Functional Coupling Efficiency

Purity numbers are theoretical; kinetic performance is practical. This assay tests how fast the reagent couples to a difficult sequence.

The "Stress Test" Model

- Model Reaction: Coupling Boc-Cys(Bzl)-ONp to a sterically hindered resin-bound amino acid, such as H-Val-Resin.
- Procedure:
 - Swell 100 mg H-Val-Resin (0.5 mmol/g).
 - Add 3 equivalents of Boc-Cys(Bzl)-ONp (without additional activators like DCC/HOBt—rely on the active ester).
 - Add 3 equivalents of DIEA (Base).
 - Timepoints: Remove resin aliquots at 15 min, 30 min, and 60 min.

- Kaiser Test: Perform quantitative ninhydrin test.
- Success Metric: A high-quality activated ester should achieve >99% coupling (negative Kaiser test) within 30 minutes. Slow kinetics indicate hydrolysis or poor activation.

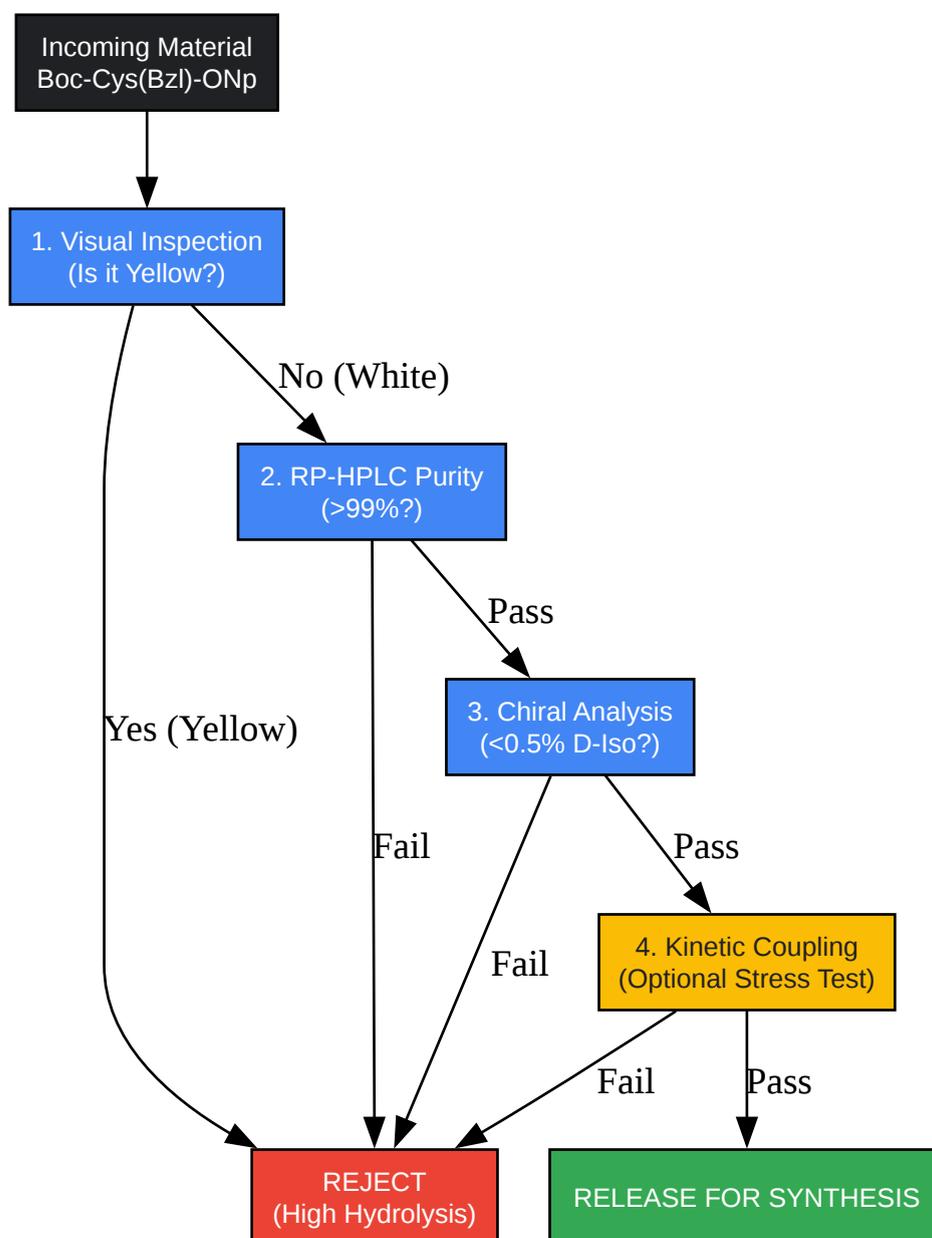
Comparative Data Summary (Template)

Use the following table to report your internal benchmarking results.

Test Parameter	Method	Commercial Ref (Lot #XYZ)	Test Candidate (Lot #ABC)	Status
Appearance	Visual	White Powder	Pale Yellow Powder	⚠ Caution
Purity (HPLC)	RP-C18	99.4%	97.8%	✖ Fail
Free ONp	RP-C18	0.05%	1.2%	✖ Fail
Chiral Purity	Chiral-LC	99.9% L-form	99.2% L-form	✔ Pass
Coupling Rate	Kinetic Assay	99% in 20 min	99% in 45 min	⚠ Slow

Analytical Workflow Diagram

This diagram outlines the decision tree for accepting a batch of Boc-Cys(Bzl)-ONp.



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Figure 2: Quality Control Decision Tree. Visual inspection is the first "gate" due to the chromogenic nature of the p-nitrophenol impurity.

References

- Merrifield, R. B. (1963). Solid Phase Peptide Synthesis. I. The Synthesis of a Tetrapeptide. *Journal of the American Chemical Society*.

- Sigma-Aldrich. Boc-Cys(Bzl)-OH and Derivatives Specifications. Merck KGaA.
- Isidro-Llobet, A., et al. (2009). Amino Acid-Protecting Groups. Chemical Reviews.
- PubChem. Compound Summary for Boc-S-benzyl-L-cysteine (Precursor data). National Library of Medicine.
- Bachem. Peptide Synthesis Guide: Handling Activated Esters. Bachem Knowledge Center.
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